

# Orange 5 solubility in different solvents

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## Compound of Interest

Compound Name: Orange 5

Cat. No.: B1170525

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## An In-Depth Technical Guide to the Solubility of **Orange 5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of two commercially significant colorants, both commonly referred to as "**Orange 5**": Pigment **Orange 5** (C.I. 12075) and D&C Orange No. 5 (C.I. 45370). Understanding the solubility of these compounds is critical for their application in diverse fields, from industrial coatings to cosmetic and pharmaceutical formulations.

## Identification of "Orange 5" Variants

It is crucial to distinguish between the two primary substances designated as "**Orange 5**," as their chemical structures and, consequently, their solubility profiles, are markedly different.

- Pigment **Orange 5**:
  - C.I. Name: Pigment **Orange 5**
  - C.I. Number: 12075
  - CAS Number: 3468-63-1
  - Chemical Class: Monoazo Pigment
  - Chemical Formula:  $C_{16}H_{10}N_4O_5$

- Description: A reddish-orange powder primarily used in paints, printing inks, and plastics.  
[\[1\]](#)[\[2\]](#)
- D&C Orange No. 5:
  - C.I. Name: Not uniformly assigned a pigment or solvent C.I. name, but is identified by C.I. 45370.
  - C.I. Number: 45370
  - CAS Number: 596-03-2
  - Chemical Class: Fluoran (Xanthene) Dye
  - Chemical Formula:  $C_{20}H_{10}Br_2O_5$
  - Description: A synthetic dye used in drugs and cosmetics, particularly in lipsticks and other makeup products.[\[3\]](#)[\[4\]](#) It is a bromo acid dye.[\[5\]](#)

## Solubility Data

The following tables summarize the available solubility data for Pigment **Orange 5** and D&C Orange No. 5. It is important to note that precise quantitative solubility data for these compounds is not widely published in readily accessible literature. The information presented here is a synthesis of qualitative descriptions and semi-quantitative resistance ratings from technical data sheets.

### Pigment Orange 5 (C.I. 12075) Solubility

Pigment **Orange 5** is generally characterized by its low solubility in most common organic solvents and water, a typical property of pigments designed to be stable and non-bleeding in various formulations.

Table 1: Qualitative Solubility of Pigment **Orange 5**

Solvent/Medium	Solubility Description
Water	Insoluble[6][7]
Concentrated Sulfuric Acid	Soluble (forms a purple solution)[8][9]
Nitric Acid	No change in color[10]
Sodium Hydroxide Solution	No change in color[10]

Table 2: Solvent Resistance of Pigment **Orange 5**

The following data is based on a standard 1-5 scale, where 1 represents poor resistance (significant bleeding or dissolution) and 5 represents excellent resistance (no change).

Solvent	Resistance Rating
Xylene	4-5[11]
Ethanol	4[12]
Ethyl Acetate	4[11]
Methyl Ethyl Ketone (MEK)	3[11]
Butanol	4[13]
Butyl Acetate	4[13]
Mineral Turpentine	4[13]
Water	3[11]
5% HCl	5[11]
5% NaOH	5[11]
Soap Solution	4-5[11][13]
Linseed Oil	5[13]

## D&C Orange No. 5 (C.I. 45370) Solubility

The solubility information for D&C Orange No. 5 presents some contradictions in the literature. This may be due to the existence of both the free acid form and its salts, which would exhibit different solubility profiles.

Table 3: Qualitative Solubility of D&C Orange No. 5

Solvent/Medium	Solubility Description
Water	Conflicting data: Described as both "soluble in water"[3] and a "water insoluble bromo acid powder dye".[5][14]
Oil	Dispersible in oil; works well in oil-based cosmetics.[15]

This discrepancy in water solubility is a critical consideration for formulation scientists. It is recommended that the specific form of D&C Orange No. 5 being used be tested for its solubility in aqueous systems prior to use.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a pigment or dye, based on established methodologies such as those from ASTM and ISO. This protocol can be adapted for specific solvents and temperature requirements.

### Principle

A known mass of the colorant is mixed with a known volume of solvent and allowed to reach equilibrium at a specified temperature. The undissolved portion is then separated, and the concentration of the colorant in the saturated solution is determined gravimetrically or spectrophotometrically.

### Apparatus

- Analytical balance (accurate to  $\pm 0.1$  mg)
- Constant temperature bath or shaker incubator

- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (solvent-compatible, appropriate pore size to retain undissolved particles)
- Spectrophotometer (for photometric method)
- Drying oven (for gravimetric method)
- Glass vials with screw caps

## Procedure (Gravimetric Method)

- **Sample Preparation:** Accurately weigh an excess amount of the dry pigment or dye into a glass vial.
- **Solvent Addition:** Add a precise volume of the desired solvent to the vial.
- **Equilibration:** Seal the vial and place it in a constant temperature shaker bath. Agitate the mixture for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solute and solvent.
- **Separation of Undissolved Solid:**
  - Allow the vial to rest in the constant temperature bath for a period to allow the undissolved solid to settle.
  - Carefully draw a known volume of the supernatant (the saturated solution) using a pre-warmed or pre-cooled syringe (to maintain the experimental temperature) and pass it through a syringe filter into a pre-weighed, clean, and dry collection vessel (e.g., a beaker or evaporating dish).
- **Solvent Evaporation:** Place the collection vessel in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the colorant.
- **Mass Determination:** Once all the solvent has evaporated, cool the vessel in a desiccator and weigh it. Repeat the drying and weighing process until a constant mass is achieved.

- Calculation:
  - Calculate the mass of the dissolved colorant by subtracting the initial mass of the empty vessel from the final mass.
  - Express the solubility as grams of solute per 100 mL of solvent (or other appropriate units).

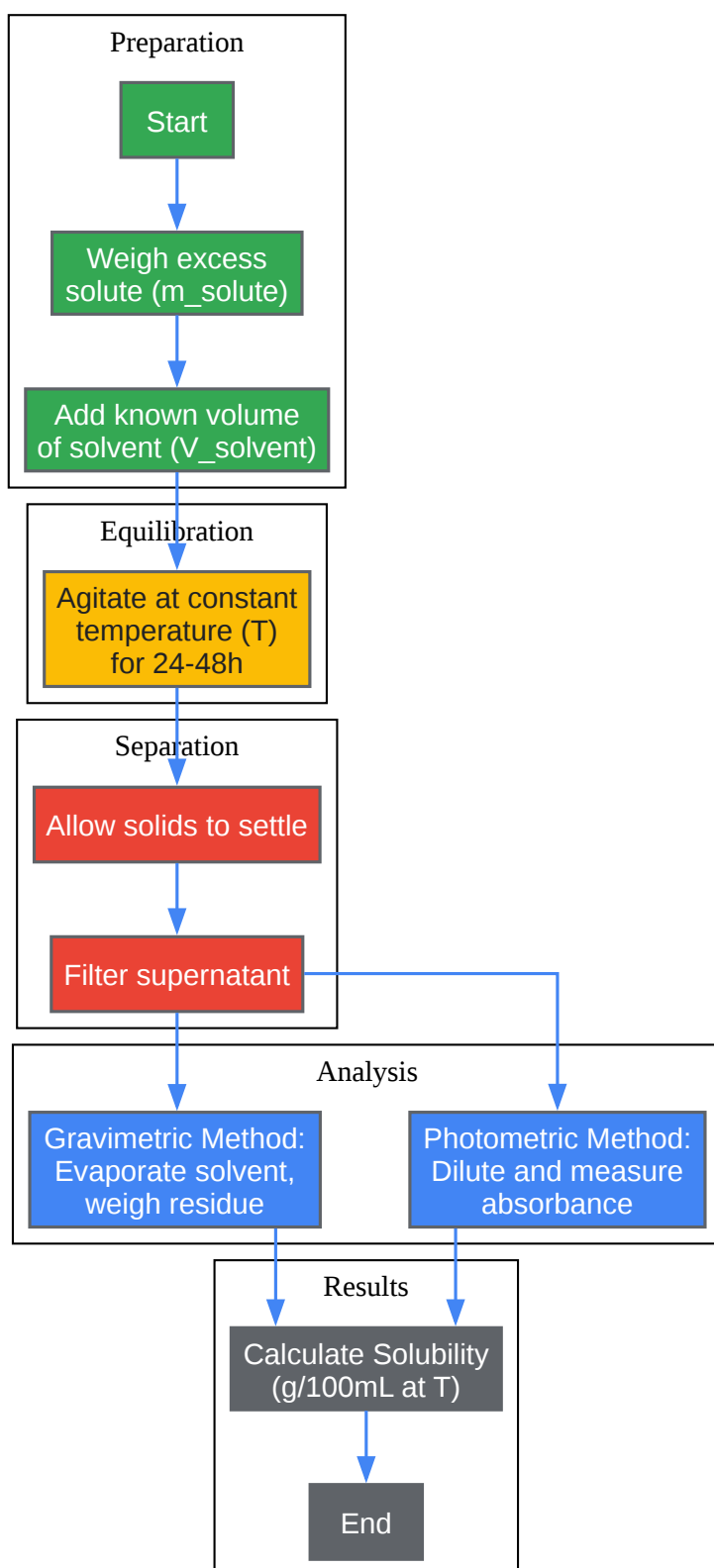
## Procedure (Photometric Method)

This method is suitable when the colorant has a strong absorbance in the visible spectrum and a reference standard of known concentration is available.

- Preparation of Saturated Solution: Follow steps 1-4 from the gravimetric method to obtain a clear, saturated solution.
- Dilution: Accurately dilute a known volume of the saturated solution with the same solvent to bring the absorbance within the linear range of the spectrophotometer.
- Spectrophotometric Measurement: Measure the absorbance of the diluted solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Calculation: Use a previously established calibration curve (absorbance vs. concentration) to determine the concentration of the diluted solution. Calculate the concentration of the original saturated solution, accounting for the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in a typical solubility determination experiment.



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Caption: Workflow for determining the solubility of a colorant.

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